

analytical methods for 1-[(2-Fluorophenyl)methyl]indol-6-amine characterization

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Compound of Interest

Compound Name: 1-[(2-Fluorophenyl)methyl]indol-6-amine
CAS No.: 1095532-38-9
Cat. No.: B2922344

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Comprehensive Characterization of 1-[(2-Fluorophenyl)methyl]indol-6-amine

Application Note & Technical Guide

Executive Summary

1-[(2-Fluorophenyl)methyl]indol-6-amine (hereafter referred to as 6-AFI) is a critical pharmacophore scaffold, often utilized as a Key Starting Material (KSM) in the synthesis of kinase inhibitors and GPCR modulators.[1] Its structure combines an electron-rich indole core, a reactive primary amine at the 6-position, and a lipophilic, metabolically robust 2-fluorobenzyl moiety at the N1-position.[1]

This guide provides a rigorous analytical framework for 6-AFI. Unlike generic indole protocols, this document addresses the specific challenges posed by this molecule: regio-isomerism

during synthesis (N1 vs. C3 alkylation), oxidative instability of the aminoindole system, and the diagnostic utility of

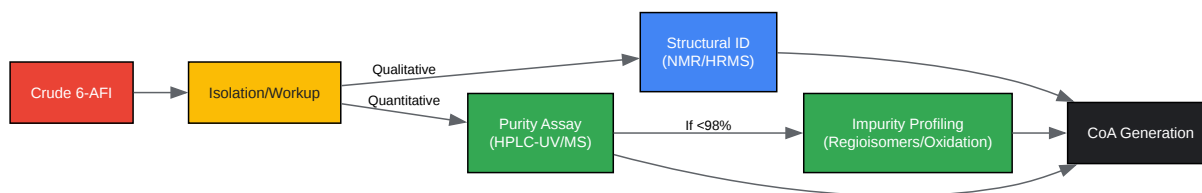
F-NMR.

Physicochemical Profile & Analytical Strategy

Before method development, understanding the molecule's behavior is paramount.

Property	Value / Characteristic	Analytical Implication
Molecular Formula		Monoisotopic Mass: 240.1063 Da (Required for HRMS).[1]
Basicity (pKa)	~5.8 (Indole)	The 6-amine is weakly basic. Retention shifts significantly between pH 3 and pH 8.
Lipophilicity (LogP)	~3.2 (Predicted)	High retention on C18. Requires high % organic modifier for elution.
UV Chromophore	Indole (nm)	Dual-wavelength detection recommended.[1] Fluorescence detection is viable for trace analysis.
Fluorine Tag	Ortho-F on benzyl ring	F-NMR provides a clean, background-free purity assay. [1]

Analytical Workflow Diagram



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Caption: Figure 1. Integrated analytical workflow for 6-AFI characterization, moving from crude isolation to release testing.

Protocol 1: Structural Confirmation (The "Fingerprint")

Objective: Unequivocal identification of the N1-alkylated product, distinguishing it from the C3-alkylated byproduct common in indole chemistry.

A. Nuclear Magnetic Resonance (NMR)

Instrument: 400 MHz or higher. Solvent: DMSO-

(Preferred for solubility and exchangeable protons).^[1]

- -NMR (Proton):
 - Diagnostic Signal 1: The methylene bridge () appears as a singlet around 5.3–5.4 ppm.^[1]
 - Diagnostic Signal 2: The Indole C2-H and C3-H. C3-H appears as a doublet/multiplet around 6.3 ppm.^[1] Crucially, if alkylation occurred at C3, this proton signal would be absent.
 - Amine Protons: Broad singlet at

4.5–5.0 ppm (concentration dependent).

- -NMR (Fluorine):
 - Rationale: The 2-fluorobenzyl group provides a unique singlet (or multiplet depending on decoupling) around -118 ppm.[\[1\]](#)
 - Application: Use an internal standard (e.g., -trifluorotoluene) for a rapid quantitative NMR (qNMR) purity assay that is orthogonal to HPLC.

B. High-Resolution Mass Spectrometry (HRMS)

Method: ESI+ (Electrospray Ionization, Positive Mode). Target:

= 241.1136 m/z.

- Fragmentation Pattern (MS/MS):
 - Precursor: 241.11
 - Major Fragment: 109.04 Da (Tropylium ion derivative from the 2-fluorobenzyl cleavage).[\[1\]](#)
 - Minor Fragment: 133.07 Da (Indole-6-amine core).[\[1\]](#)
 - Interpretation: The presence of the 109 Da fragment confirms the benzyl group is intact.

Protocol 2: Chromatographic Purity (HPLC-UV/MS) [\[1\]](#)

Challenge: Aminoindoles are prone to peak tailing due to interaction with residual silanols on silica columns. Furthermore, the 6-amine is susceptible to air oxidation (forming "indole pink/brown" oligomers).

Solution: Use a "Charged Surface Hybrid" (CSH) column or high pH conditions to ensure excellent peak shape.

Method A: High pH Reverse Phase (Recommended for Robustness)

- Column: Waters XBridge C18 or Agilent Poroshell HPH-C18 (150 x 4.6 mm, 3.5 μ m).
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10.0).
- Mobile Phase B: Acetonitrile.[\[2\]](#)
- Flow Rate: 1.0 mL/min.
- Gradient:

Time (min)	% B
0.0	5
15.0	95
18.0	95
18.1	5

| 23.0 | 5 |[\[1\]](#)

- Detection: UV at 285 nm (max) and 220 nm (impurities).
- Temperature: 35°C.[\[3\]](#)

Why High pH? At pH 10, the amino group is deprotonated (neutral). This eliminates cation-exchange interactions with silanols, resulting in sharp, symmetrical peaks and higher loading capacity.

Method B: Low pH LC-MS Compatible (For Impurity ID)

- Column: Waters CSH C18 (100 x 2.1 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5-95% B over 10 mins.
- Note: The CSH stationary phase carries a slight positive charge, repelling the protonated amine analyte and preventing tailing.

Protocol 3: Impurity Profiling & Stability

A. Key Impurities to Monitor^[4]

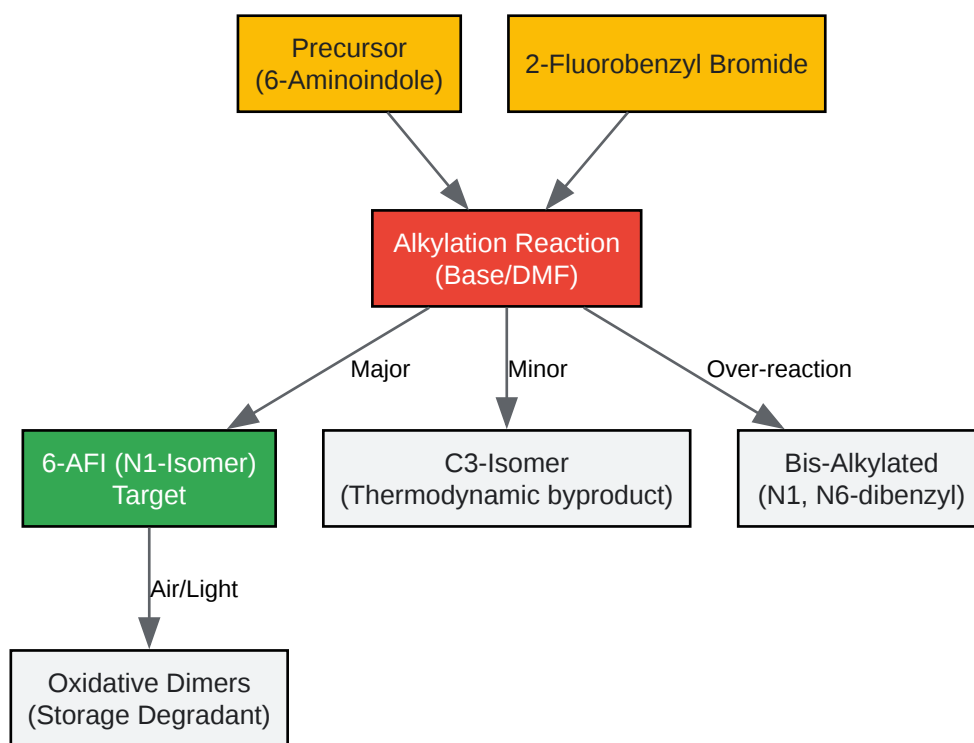
- C3-Regioisomer: 3-[(2-Fluorophenyl)methyl]indol-6-amine.^[1]
 - Differentiation: Elutes after the N1-isomer on Reverse Phase due to the free NH on the indole ring being more polar than the alkylated N.
- Oxidation Dimer (Azo/Hydrazo species):
 - Indole amines oxidize rapidly in solution to form colored dimers.
 - Detection: Check for peaks at
(478 Da) in MS.^[1]
- Starting Material: 6-Nitroindole or 6-Aminoindole (depending on synthesis route).^[1]

B. Stability Protocol

Warning: 6-AFI is light and oxygen sensitive.^[1]

- Solid State: Store at -20°C under Argon/Nitrogen.
- Solution: Prepare HPLC samples in amber vials. Use 0.1% ascorbic acid or BHT in the diluent if autosampler stability is <24 hours.

Impurity Fate Mapping



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Caption: Figure 2. Reaction pathway and impurity fate mapping for 6-AFI synthesis.

References

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